

# Commercial Suppliers and Technical Guide for Boc-Tyr(Bzl)-aldehyde

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## Compound of Interest

Compound Name: *Boc-Tyr(Bzl)-aldehyde*

Cat. No.: *B558043*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the commercial availability and applications of N- $\alpha$ -(tert-Butoxycarbonyl)-O-benzyl-L-tyrosinal, commonly known as **Boc-Tyr(Bzl)-aldehyde**. This key building block is instrumental in the synthesis of peptidomimetics and other complex organic molecules, particularly in the development of enzyme inhibitors.

## Commercial Availability

**Boc-Tyr(Bzl)-aldehyde** (CAS Number: 82689-15-4) is a specialized chemical available from a select number of commercial suppliers. For researchers requiring this reagent, the following table summarizes the key suppliers and available information. It is recommended to visit the suppliers' websites for the most current data on purity, available quantities, and pricing.

Supplier	CAS Number	Product Name	Purity	Available Quantities
--INVALID-LINK--	82689-15-4	Boc-O-benzyl-L-tyrosine aldehyde	Information not readily available	Inquire with supplier
--INVALID-LINK--	82689-15-4	Boc-Tyr(Bzl)-aldehyde	Information not readily available	Inquire with supplier
ASTATECH (via --INVALID-LINK--)	82689-15-4	BOC-TYR(BZL)-ALDEHYDE	Information not readily available	250 mg
--INVALID-LINK--	82689-15-4	BOC-TYR(BZL)-ALDEHYDE	Information not readily available	Inquire with supplier

## Synthetic Protocols

The following sections detail representative experimental protocols for the synthesis of **Boc-Tyr(Bzl)-aldehyde** and its subsequent use in the synthesis of a peptide analogue via reductive amination.

### Synthesis of Boc-Tyr(Bzl)-aldehyde from Boc-Tyr(Bzl)-ol via Dess-Martin Oxidation

This protocol describes the oxidation of the corresponding primary alcohol, Boc-Tyr(Bzl)-ol, to the aldehyde using Dess-Martin periodinane (DMP). This method is favored for its mild reaction conditions and high chemoselectivity.[\[1\]](#)

Materials:

- Boc-Tyr(Bzl)-ol
- Dess-Martin periodinane (DMP)
- Dichloromethane (DCM), anhydrous
- Sodium bicarbonate ( $\text{NaHCO}_3$ ), saturated aqueous solution

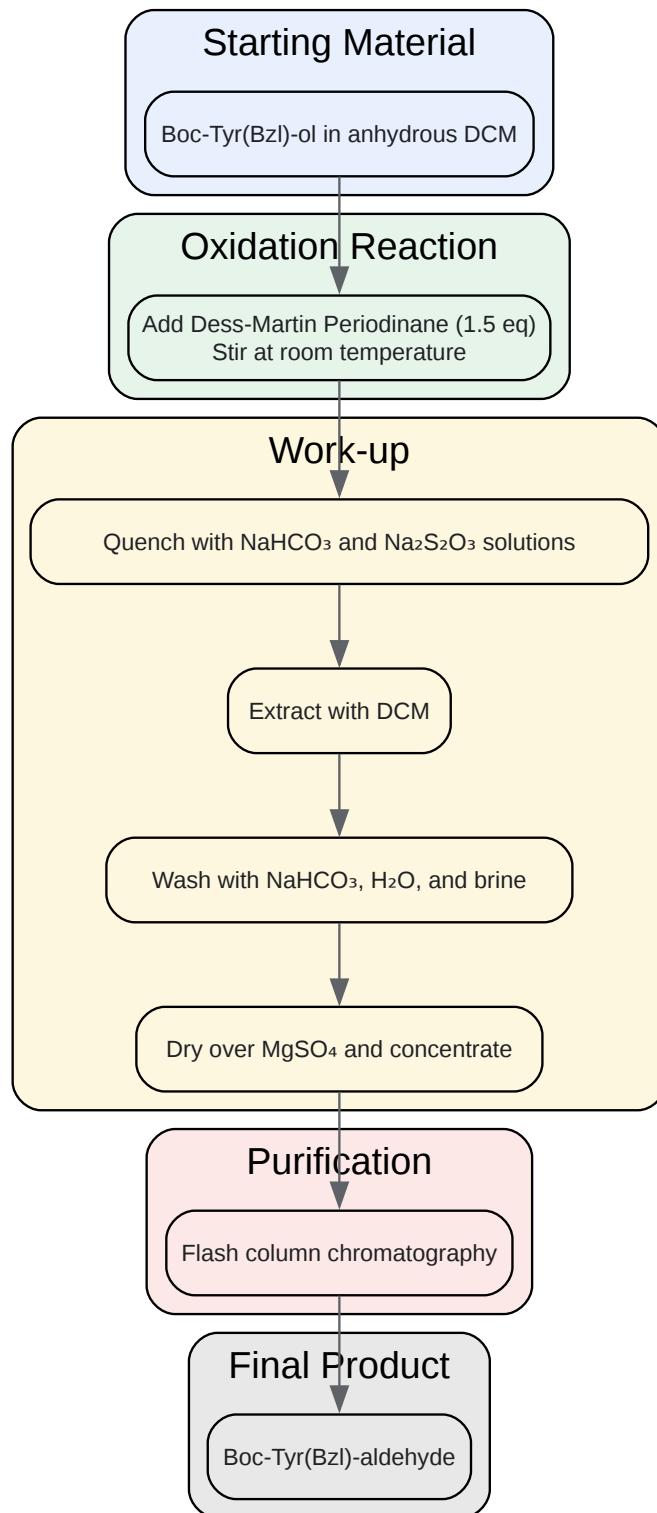
- Sodium thiosulfate ( $\text{Na}_2\text{S}_2\text{O}_3$ ), saturated aqueous solution
- Magnesium sulfate ( $\text{MgSO}_4$ ), anhydrous
- Silica gel for column chromatography
- Ethyl acetate and hexanes for chromatography

Procedure:

- Dissolve Boc-Tyr(Bzl)-ol (1 equivalent) in anhydrous DCM in a round-bottom flask under an inert atmosphere (e.g., nitrogen or argon).
- Add Dess-Martin periodinane (1.5 equivalents) to the solution in one portion at room temperature.
- Stir the reaction mixture at room temperature and monitor the progress of the reaction by thin-layer chromatography (TLC). The reaction is typically complete within 1-3 hours.
- Upon completion, quench the reaction by adding a saturated aqueous solution of  $\text{NaHCO}_3$  and a saturated aqueous solution of  $\text{Na}_2\text{S}_2\text{O}_3$ . Stir vigorously for 15-20 minutes until the solid dissolves.
- Transfer the mixture to a separatory funnel and separate the organic layer.
- Wash the organic layer sequentially with saturated aqueous  $\text{NaHCO}_3$ , water, and brine.
- Dry the organic layer over anhydrous  $\text{MgSO}_4$ , filter, and concentrate under reduced pressure to obtain the crude product.
- Purify the crude aldehyde by flash column chromatography on silica gel using a gradient of ethyl acetate in hexanes to yield pure **Boc-Tyr(Bzl)-aldehyde**.

Below is a diagram illustrating the workflow for the synthesis of **Boc-Tyr(Bzl)-aldehyde**.

## Synthesis of Boc-Tyr(Bzl)-aldehyde Workflow

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Caption: Workflow for the synthesis of **Boc-Tyr(Bzl)-aldehyde**.

# Application in Peptide Analogue Synthesis: Reductive Amination

**Boc-Tyr(Bzl)-aldehyde** can be used to introduce a modified tyrosine residue into a peptide chain via reductive amination with the N-terminal amine of a peptide. This protocol provides a general procedure for this transformation.

## Materials:

- Peptide with a free N-terminal amine
- **Boc-Tyr(Bzl)-aldehyde**
- Sodium cyanoborohydride ( $\text{NaBH}_3\text{CN}$ ) or Sodium triacetoxyborohydride ( $\text{NaBH}(\text{OAc})_3$ )
- Methanol ( $\text{MeOH}$ ) or Dichloromethane (DCM)
- Acetic acid (to adjust pH)
- Buffer solution (e.g., phosphate buffer)
- Reverse-phase HPLC for purification

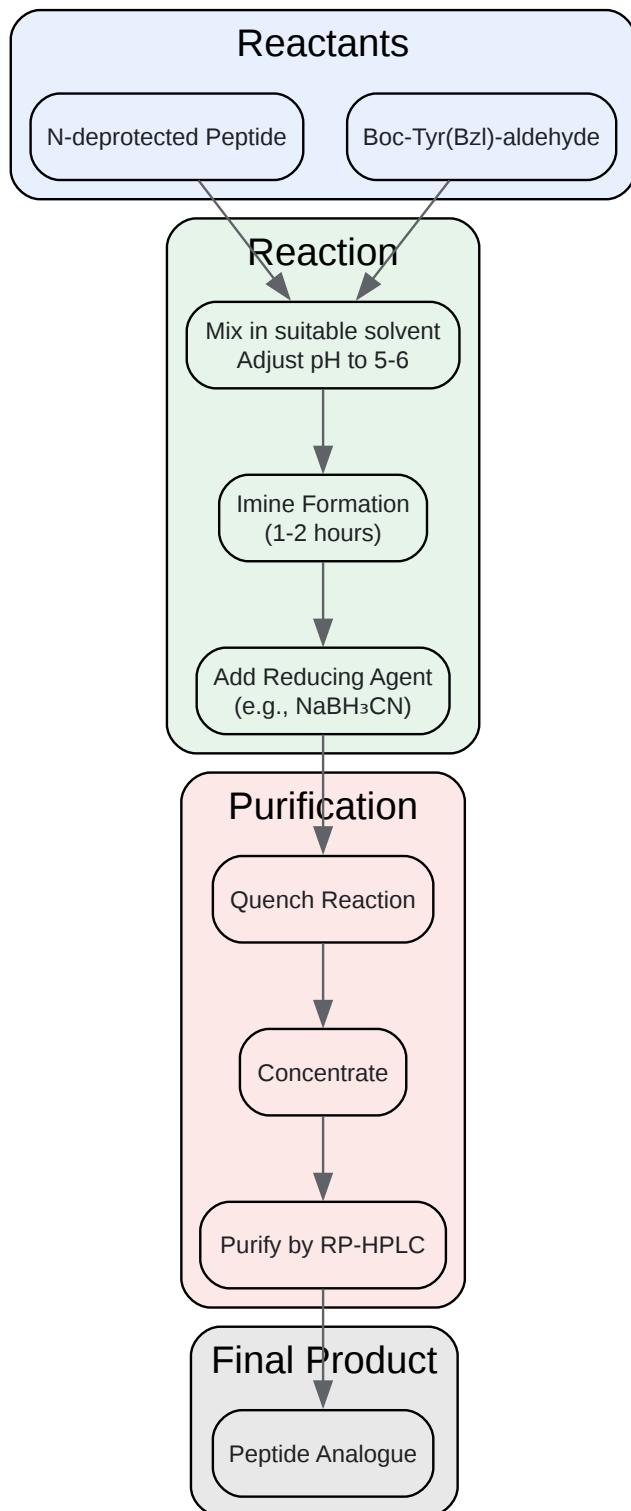
## Procedure:

- Dissolve the N-terminally deprotected peptide (1 equivalent) in a suitable solvent such as methanol or a buffer solution.
- Add **Boc-Tyr(Bzl)-aldehyde** (1.2 equivalents) to the peptide solution.
- Adjust the pH of the reaction mixture to a slightly acidic range (pH 5-6) using acetic acid to facilitate imine formation.
- Stir the mixture at room temperature for 1-2 hours to allow for the formation of the imine intermediate.
- Add the reducing agent, sodium cyanoborohydride or sodium triacetoxyborohydride (1.5 equivalents), to the reaction mixture in portions.

- Continue to stir the reaction at room temperature for several hours or until the reaction is complete, as monitored by LC-MS.
- Quench the reaction by adding a small amount of water or an appropriate buffer.
- Remove the solvent under reduced pressure.
- Purify the resulting peptide analogue by reverse-phase HPLC.

The following diagram illustrates the general workflow for the reductive amination of a peptide with **Boc-Tyr(Bzl)-aldehyde**.

## Reductive Amination Workflow

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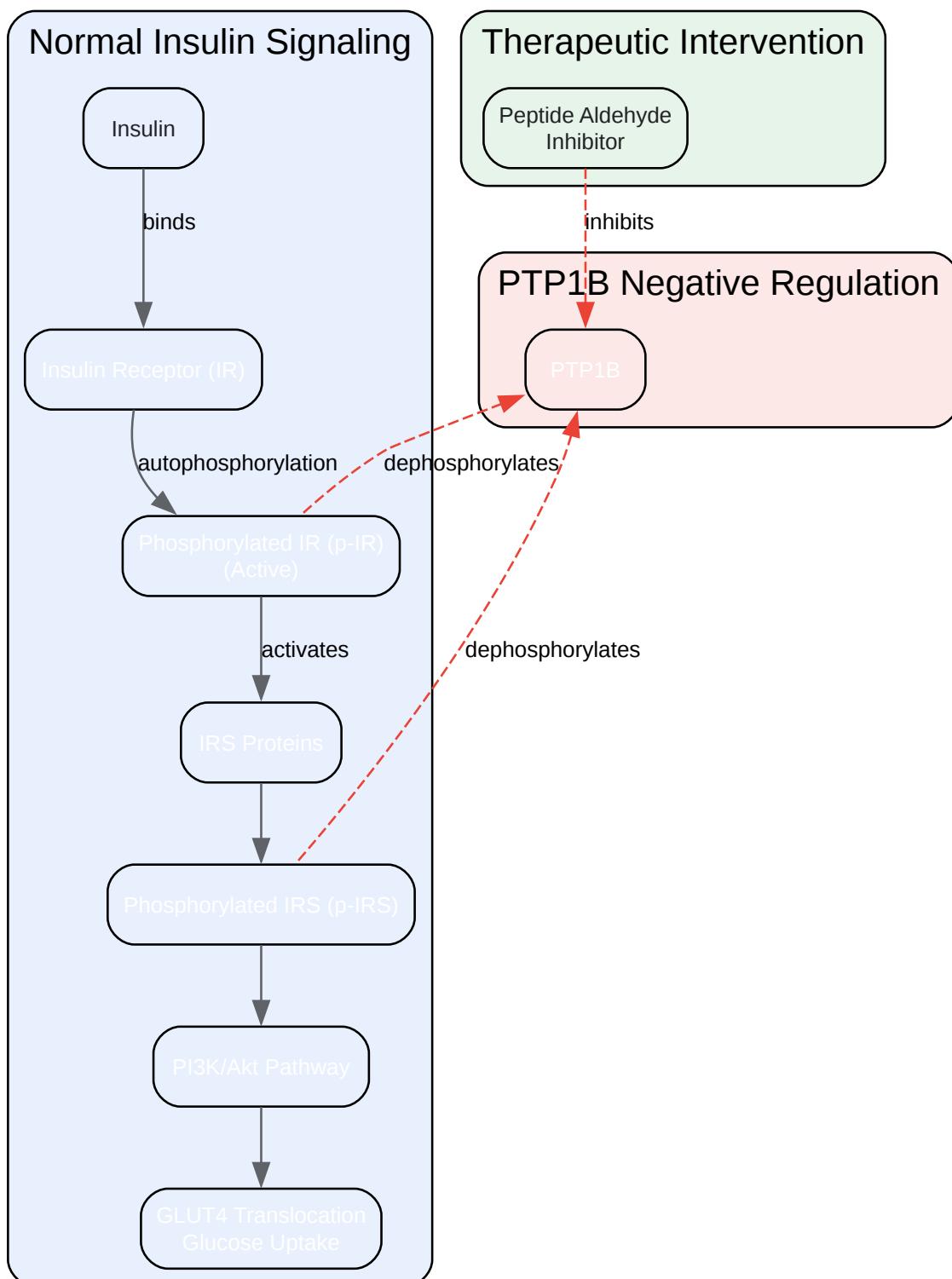
Caption: Reductive amination of a peptide with **Boc-Tyr(Bzl)-aldehyde**.

# Application in Drug Discovery: Inhibition of Protein Tyrosine Phosphatase 1B (PTP1B)

Peptide aldehydes are a class of compounds known to act as inhibitors of various enzymes, including proteases and phosphatases. Protein Tyrosine Phosphatase 1B (PTP1B) is a key negative regulator of the insulin and leptin signaling pathways.[\[2\]](#)[\[3\]](#)[\[4\]](#) Its overexpression is linked to type 2 diabetes and obesity.[\[2\]](#)[\[4\]](#) Therefore, inhibitors of PTP1B are promising therapeutic targets. Peptide aldehydes derived from tyrosine analogues can be designed to target the active site of PTP1B.

The following diagram illustrates the role of PTP1B in negatively regulating the insulin signaling pathway and how a PTP1B inhibitor can restore signaling.

## PTP1B in Insulin Signaling and Inhibition

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Caption: PTP1B's role in insulin signaling and its inhibition.

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